

Lumisterol 3: A Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Lumisterol 3

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An In-depth Examination of the Photochemical Isomer of Pre-Vitamin D3 and its Biological Significance

This technical guide provides a comprehensive overview of **Lumisterol 3**, a photoisomer of pre-vitamin D3. Targeted at researchers, scientists, and professionals in drug development, this document delves into its chemical properties, synthesis, purification, and emerging biological roles. Detailed experimental methodologies and signaling pathway diagrams are presented to facilitate further investigation and application of this intriguing sterol.

Core Chemical and Physical Data

Lumisterol 3, a stereoisomer of 7-dehydrocholesterol, is formed in the skin upon prolonged exposure to UVB radiation.^{[1][2]} Its fundamental chemical and physical properties are summarized below.

Property	Value	Reference(s)
CAS Number	5226-01-7	[3][4][5]
Chemical Formula	C ₂₇ H ₄₄ O	[3][4][5]
Molecular Weight	384.64 g/mol	[4][5]
Synonyms	(3β,9β,10α)-Cholesta-5,7-dien-3-ol, 9β,10α-Cholesta-5,7-dien-3β-ol, Cholecalciferol EP Impurity C	[4][6][7]
Physical State	Solid	[8]
Appearance	White to Pale Yellow Powder	[6][8]
Solubility	Slightly soluble in Chloroform, Ethyl Acetate, and Methanol (with heating)	[3][8]
Storage	Store at -20°C for long-term storage	[9]

Synthesis and Purification

The formation of **Lumisterol 3** is a photochemical process. It arises from the photoisomerization of pre-vitamin D₃, which itself is generated from 7-dehydrocholesterol (7-DHC) upon UVB exposure.[2][3] Further UVB irradiation of pre-vitamin D₃ leads to the formation of **Lumisterol 3** and Tachysterol 3.[3]

Experimental Protocol: Purification of Lumisterol 3 by HPLC

A common method for purifying **Lumisterol 3** and its metabolites is High-Performance Liquid Chromatography (HPLC). The following protocol is a representative example based on published methodologies.[3]

Objective: To purify **Lumisterol 3** from a mixture.

Materials and Instrumentation:

- C18 HPLC column (e.g., Grace Alltima, 25 cm × 4.6 mm, 5 µm particle size)
- HPLC system with a UV detector
- Methanol (HPLC grade)
- Acetonitrile (HPLC grade)
- Water (HPLC grade)
- Sample containing **Lumisterol 3** dissolved in a suitable solvent

Methodology:

- Sample Preparation: Dissolve the crude sample containing **Lumisterol 3** in a minimal amount of the initial mobile phase.
- Initial Purification:
 - Mobile Phase: A gradient of 64% to 100% methanol in water.
 - Gradient Program:
 - 0-15 min: 64% to 100% methanol.
 - 15-65 min: 100% methanol.
 - Flow Rate: 0.5 mL/min.
 - Detection: UV at 280 nm.
 - Collection: Collect fractions corresponding to the **Lumisterol 3** peak.
- Secondary Purification (if required):
 - Pool the fractions containing **Lumisterol 3** and evaporate the solvent.

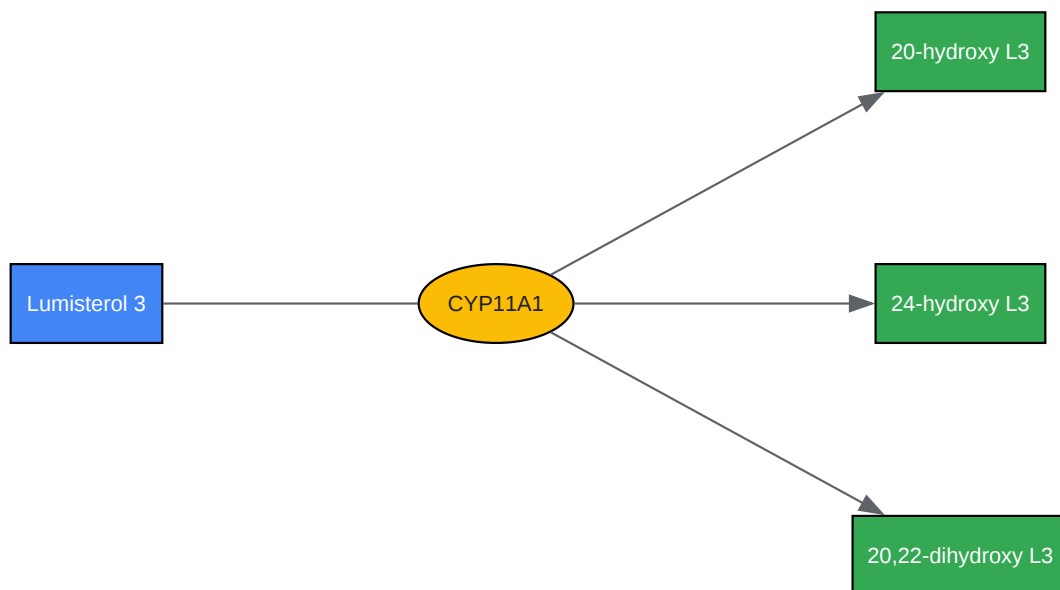
- Re-dissolve the sample in the initial mobile phase for the second purification step.
- Mobile Phase: A gradient of 45% to 100% acetonitrile in water.
- Gradient Program:
 - 0-25 min: 45% to 100% acetonitrile.
 - 25-50 min: 100% acetonitrile.
- Flow Rate: 0.5 mL/min.
- Detection: UV at 280 nm.
- Collection: Collect the purified **Lumisterol 3** fraction.
- Verification: Analyze the purity of the final fraction by re-injecting a small aliquot into the HPLC and by other analytical methods such as mass spectrometry or NMR.[3]

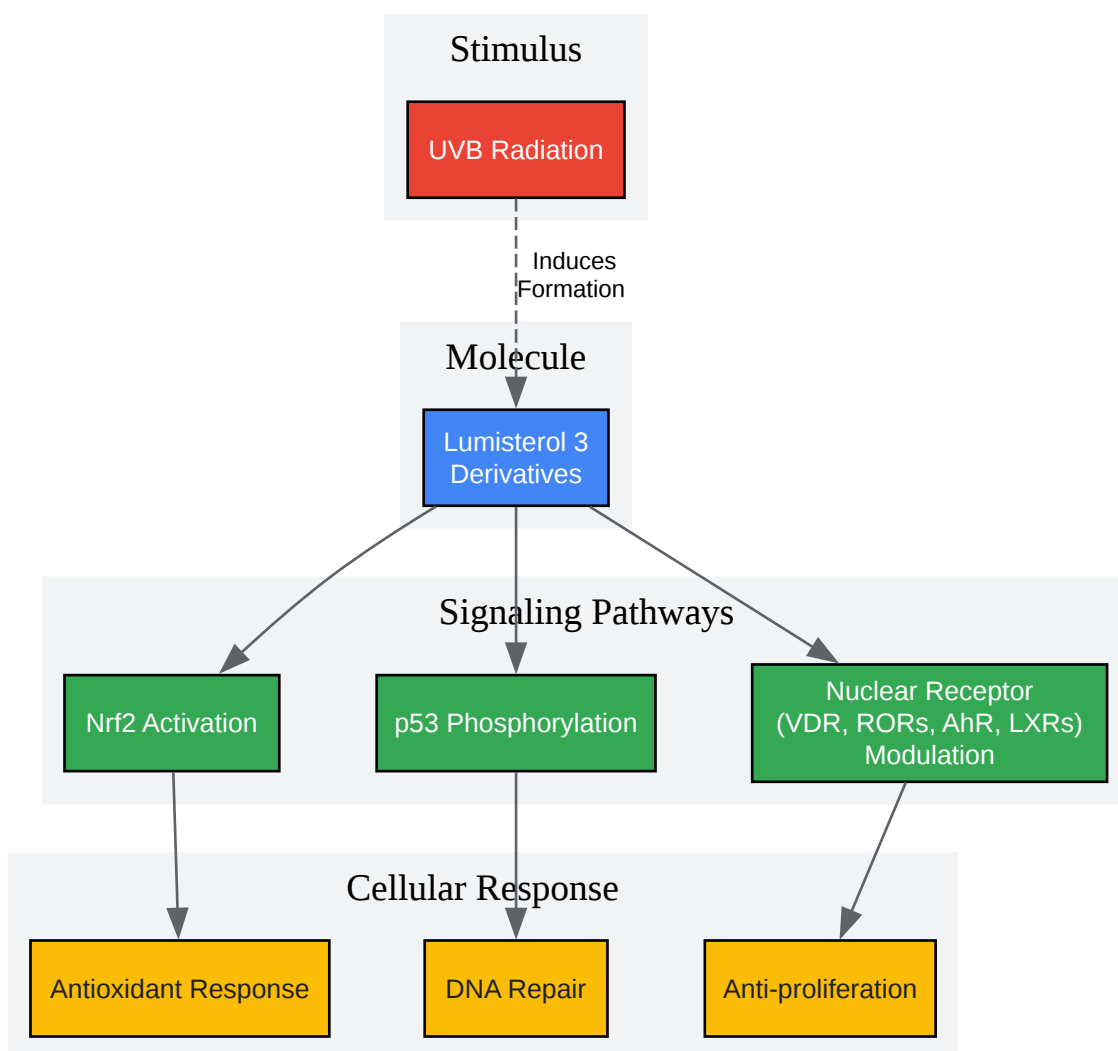
Biological Activity and Signaling Pathways

Once considered biologically inert, recent research has unveiled that **Lumisterol 3** and its hydroxyderivatives possess significant biological activities, particularly in the context of skin health and cellular protection.[1]

Metabolism of Lumisterol 3

The cytochrome P450 enzyme CYP11A1 plays a crucial role in the metabolism of **Lumisterol 3**. [3][9] This enzyme hydroxylates **Lumisterol 3** at various positions on its side chain, leading to the formation of several active metabolites, including 20-hydroxy L3, 24-hydroxy L3, and 20,22-dihydroxy L3.[3]





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- To cite this document: BenchChem. [Lumisterol 3: A Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b196358#lumisterol-3-cas-number-and-chemical-formula]

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